

In-Depth Technical Guide: Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl (2,3-Dihydro-2-thioxo-3-benzoxazolyl)phosphonate*

Cat. No.: *B052100*

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This technical guide provides a comprehensive overview of the safety data for **Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate**, targeting researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate**.

Property	Value	Reference
CAS Number	111160-56-6	[1][2][3]
Molecular Formula	C ₁₉ H ₁₄ NO ₄ PS	[1][2]
Molecular Weight	383.36 g/mol	[1]
Appearance	White to almost white powder or crystals	
Melting Point	81 - 86 °C	
Purity	>98.0%	
Synonyms	(2,3-Dihydro-2-thioxo-3-benzoxazolyl)phosphonic Acid Diphenyl Ester, DBOP	

Hazard Identification and Classification

According to the Safety Data Sheet from TCI Chemicals, **Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate** is not classified as a hazardous substance or mixture under Regulation (EC) No 1272/2008. The SDS indicates that no hazard pictogram, signal word, hazard statements, or precautionary statements are required.

GHS Classification (TCI Chemicals): Not a hazardous substance or mixture.

It is important to note that the absence of a hazardous classification does not imply a complete lack of risk. Standard laboratory safety precautions should always be observed when handling this chemical.

Toxicological and Ecotoxicological Data

Specific quantitative toxicological and ecotoxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate**, are not readily available in the public domain based on the conducted search. The Safety Data Sheet from TCI Chemicals states that the substance/mixture contains no components considered to be either persistent, bioaccumulative and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.

Experimental Protocols

In the absence of specific experimental data for **Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate**, this section outlines standardized, generic protocols for key toxicological assessments that would be employed to determine such safety data.

Acute Oral Toxicity - General Protocol (based on OECD Guideline 423)

This method provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance.

Objective: To determine the acute oral toxicity of a substance, allowing for its classification according to the Globally Harmonised System (GHS).

Test Animals: Typically, rats are used. A small number of animals are used in a stepwise procedure.

Procedure:

- **Dosing:** A single dose of the test substance is administered orally by gavage to a group of fasted animals.
- **Dose Levels:** The test is initiated with a starting dose selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight). The choice of the starting dose is based on any existing information about the substance's toxicity.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days. Body weight is recorded weekly.
- **Stepwise Progression:** The outcome of the test with the initial group of animals determines the next step. If mortality is observed, the test is repeated with a lower dose. If no mortality is observed, the test is repeated with a higher dose.
- **Endpoint:** The test is concluded when a dose that causes mortality or no adverse effects at the highest dose level is identified, allowing for classification of the substance into one of the GHS categories.

- Pathology: At the end of the observation period, all animals are subjected to a gross necropsy.

Aquatic Toxicity: Acute Immobilisation Test with *Daphnia magna* - General Protocol (based on OECD Guideline 202)

This test determines the acute toxicity of a substance to the freshwater invertebrate *Daphnia magna*.

Objective: To determine the concentration of a substance that causes immobilization in 50% of the tested *Daphnia magna* population (EC50) over a 48-hour exposure period.

Test Organism: *Daphnia magna*, a small freshwater crustacean.

Procedure:

- Test Solutions: A series of test solutions of different concentrations of the substance in a suitable dilution water are prepared. A control group with only dilution water is also included.
- Exposure: Young daphnids (less than 24 hours old) are introduced into the test and control solutions. Typically, at least 20 daphnids are used for each concentration, divided into at least four replicate groups.
- Test Conditions: The test is conducted under controlled conditions of temperature (20 ± 1 °C) and light (16-hour light/8-hour dark cycle). The daphnids are not fed during the test.
- Observation: The number of immobilized daphnids in each test and control vessel is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- Endpoint Calculation: The 48-hour EC50 value and its confidence limits are calculated using appropriate statistical methods.

Aquatic Toxicity: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - General Protocol (based on

OECD Guideline 201)

This test assesses the effects of a substance on the growth of freshwater algae.[4][5][6][7][8]

Objective: To determine the concentration of a substance that inhibits the growth of a selected algal species by 50% (IC50) over a 72-hour period.[4]

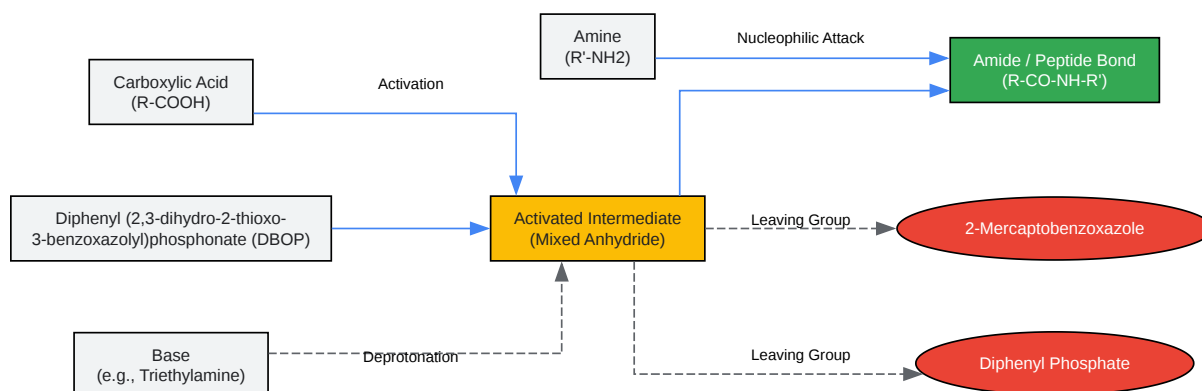
Test Organism: A rapidly growing green alga, such as *Pseudokirchneriella subcapitata*. [4]

Procedure:

- Test Cultures: Exponentially growing cultures of the test alga are exposed to a range of concentrations of the test substance in a nutrient-rich medium.[4] A control culture without the test substance is run in parallel.[4]
- Test Conditions: The algal cultures are maintained under constant illumination and temperature (21-24 °C) for 72 hours to allow for sufficient growth.[4]
- Growth Measurement: Algal growth is measured at least every 24 hours by determining the cell concentration or a surrogate parameter like chlorophyll fluorescence.
- Endpoint Calculation: The growth rate and yield for each concentration are calculated and compared to the control. The 72-hour IC50 values for both growth rate and yield are determined using regression analysis.

Mechanism of Action in Peptide Synthesis

Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate is widely used as a coupling agent in the synthesis of amides and peptides. Its mechanism involves the activation of a carboxylic acid to facilitate nucleophilic attack by an amine.



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Caption: Mechanism of amide bond formation using DBOP as a coupling agent.

Safe Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses, and a lab coat.
- Use in a well-ventilated area or under a chemical fume hood.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from moisture.

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

This guide is intended to provide comprehensive safety and technical information. For complete and up-to-date details, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Diphenyl (2,3-dihydro-2-thioxo-3-benzoxazolyl)phosphonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052100#diphenyl-2-3-dihydro-2-thioxo-3-benzoxazolyl-phosphonate-safety-data-sheet-sds>]

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